

Substance Identification and Physicochemical Properties

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Compound of Interest

Compound Name: **4-Bromo-2-methoxybenzyl alcohol**

Cat. No.: **B101061**

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4-Bromo-2-methoxybenzyl alcohol is a substituted aromatic alcohol. Accurate identification and understanding its physical properties are crucial for safe handling and experimental design.

Table 1: Chemical Identifiers

Identifier	Value
Chemical Name	4-Bromo-2-methoxybenzyl alcohol
IUPAC Name	(4-bromo-2-methoxyphenyl)methanol[1]
CAS Number	17102-63-5[2][3][4]
Molecular Formula	C ₈ H ₉ BrO ₂ [1][2]
Molecular Weight	217.06 g/mol [1][2][3]

| InChI Key| HBEIHPSICGGZIF-UHFFFAOYSA-N[[3](#)] |

Table 2: Physical and Chemical Properties

Property	Value
Physical Form	Solid [3]
Melting Point	66-70 °C [3] [4]
Boiling Point	50 °C @ 0.04 mmHg [4]

| Evaporation Rate | Not applicable (Solid)[\[2\]](#) |

Hazard Identification and Toxicology

This compound is classified as hazardous. The following tables summarize its GHS classification and toxicological profile.

Table 3: GHS Hazard Classification

Category	Information
Signal Word	Warning [2] [3]
Pictogram	GHS07 (Exclamation Mark) [3]
Hazard Statements	H315: Causes skin irritation [2] .H319: Causes serious eye irritation [2] .H335: May cause respiratory irritation [2] .

| Precautionary Statements | P280: Wear protective gloves/protective clothing/eye protection/face protection[\[2\]](#).P302 + P352: IF ON SKIN: Wash with plenty of soap and water[\[2\]](#).P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[\[5\]](#).P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing[\[2\]](#)[\[5\]](#). |

Table 4: Toxicological Data Summary

Toxicological Endpoint	Finding
Acute Oral Toxicity	Acute Tox. 4 (H302) may apply depending on purity and supplier[3].
Skin Corrosion/Irritation	Category 2: Causes skin irritation[2].
Serious Eye Damage/Irritation	Category 2: Causes serious eye irritation[2].
Respiratory/Skin Sensitization	No data available.
Germ Cell Mutagenicity	No data available.
Carcinogenicity	No data available; not identified as a carcinogen by IARC or NTP[2].
Reproductive Toxicity	No data available[2].
STOT-Single Exposure	Category 3: May cause respiratory irritation. Target organ is the respiratory system[2].
STOT-Repeated Exposure	No data available[2].
Aspiration Hazard	Not applicable[2].

| Endocrine Disrupting Properties | This product does not contain any known or suspected endocrine disruptors[2]. |

Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is mandatory to minimize exposure and ensure a safe laboratory environment.

Protocol 3.1: Standard Laboratory Handling

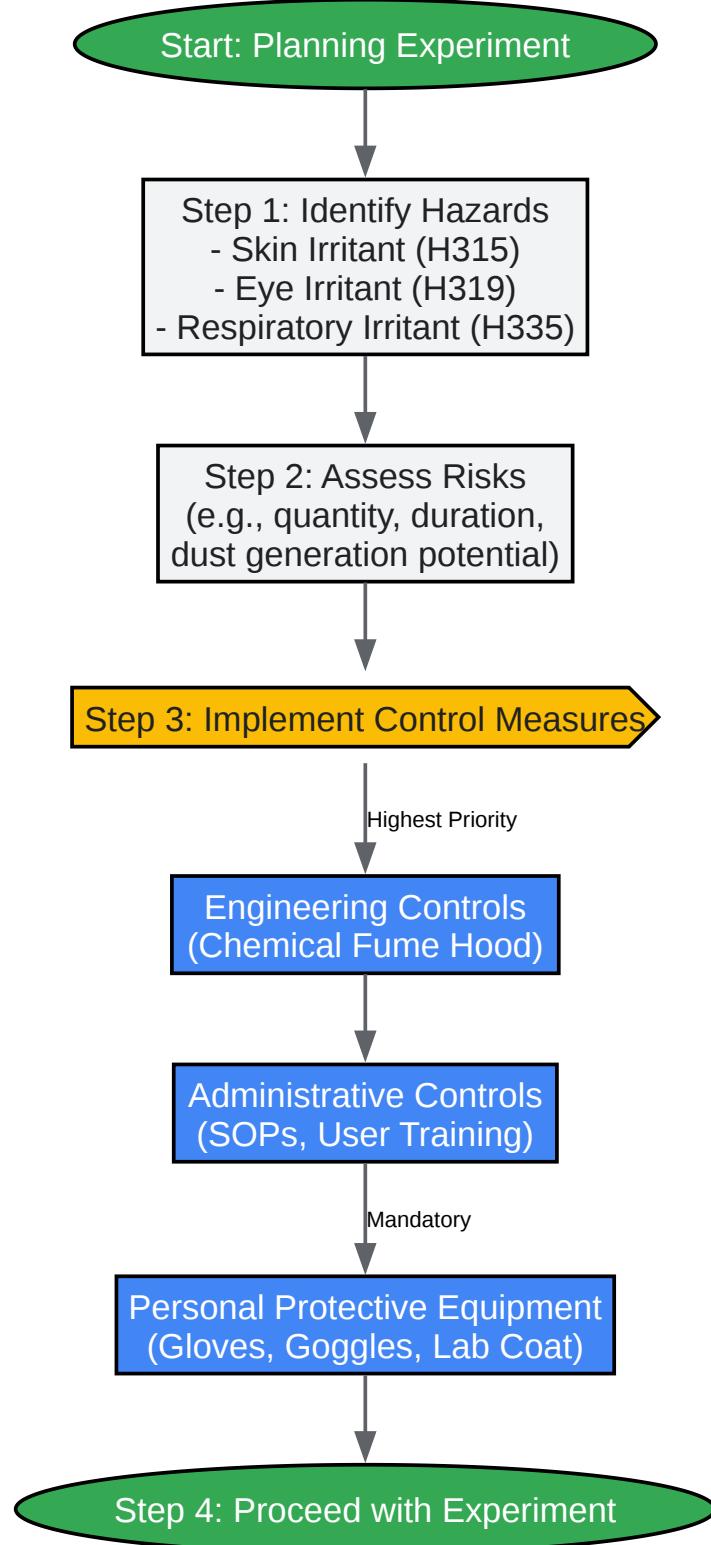
- Engineering Controls: All manipulations of **4-Bromo-2-methoxybenzyl alcohol** powder must be conducted in a properly functioning chemical fume hood or other ventilated enclosure to control airborne dust and vapors[5][6]. Ensure eyewash stations and safety showers are readily accessible[5].
- Personal Protective Equipment (PPE):

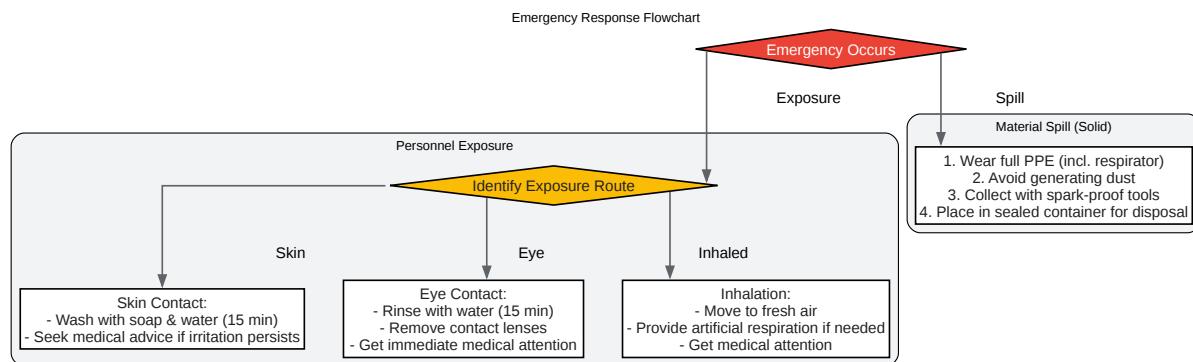
- Eye Protection: Wear chemical safety goggles conforming to European Standard EN 166[2][5].
- Hand Protection: Wear protective gloves (e.g., nitrile rubber) inspected for integrity before use[2][5][7].
- Skin and Body Protection: Wear a lab coat and long-sleeved clothing to prevent skin contact[2][5].
- Hygiene Measures: Avoid contact with skin, eyes, and clothing[7]. Do not eat, drink, or smoke in the laboratory area[8]. Wash hands thoroughly with soap and water after handling[8].
- Handling Procedure: Avoid generating dust during weighing and transfer[8]. Use non-sparking tools where applicable[7].

Protocol 3.2: Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated area[5].
- Incompatibilities: Keep away from incompatible materials such as strong oxidizing agents and avoid excess heat[2].

Risk Assessment and Control Workflow for Handling 4-Bromo-2-methoxybenzyl alcohol





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